

An In-depth Technical Guide on Metazachlor Oxalic Acid-d6

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Compound of Interest

Compound Name: Metazachlor Oxalic Acid-d6

Cat. No.: B15553092

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Disclaimer: A specific Safety Data Sheet (SDS) for **Metazachlor Oxalic Acid-d6** is not publicly available. This guide has been compiled using data from the SDS of the parent compound, Metazachlor, its non-deuterated metabolite, Metazachlor Oxalic Acid, and related safety documents for Oxalic Acid. The information provided is intended for research, scientific, and drug development professionals and should be used as a reference, not as a substitute for a certified SDS.

Metazachlor Oxalic Acid-d6 is the deuterium-labeled form of Metazachlor Oxalic Acid, a metabolite of the chloroacetanilide herbicide, Metazachlor.[1][2][3] Labeled compounds like this are crucial as analytical standards in research and development, particularly for techniques like HPLC.[4] Metazachlor itself is a selective herbicide used to control weedy grasses in various crops.[5]

Safety and Hazard Information

Given the absence of a specific SDS for **Metazachlor Oxalic Acid-d6**, the hazard profile is inferred from its parent compounds. For Metazachlor-d6, the GHS classification indicates it may cause an allergic skin reaction, is suspected of causing cancer, and is very toxic to aquatic life with long-lasting effects.[6] The safety profile of Oxalic Acid, a related structural component,

indicates it is harmful if swallowed or in contact with skin, causes serious eye damage, and is harmful to aquatic life.[7]

The following tables summarize the GHS classification for the parent compound, Metazachlor-d6, and for Oxalic Acid. This information should be considered for handling **Metazachlor Oxalic Acid-d6**.

Table 1: GHS Classification for Metazachlor-d6[6]

Hazard Class	Hazard Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction.
Carcinogenicity	2	H351: Suspected of causing cancer.
Acute Aquatic Hazard	1	H400: Very toxic to aquatic life.
Chronic Aquatic Hazard	1	H410: Very toxic to aquatic life with long lasting effects.

Table 2: GHS Classification for Oxalic Acid[7]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.
Serious Eye Damage	1	H318: Causes serious eye damage.
Acute Aquatic Hazard	3	H402: Harmful to aquatic life.

Table 3: Precautionary Statements and First Aid Measures

Precautionary Area	Metazachlor-d6[6]	Oxalic Acid[7]
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water.	P301+P312+P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. P302+P352+P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell. P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.
First Aid: Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
First Aid: Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with	Rinse out with plenty of water. Immediately call in ophthalmologist. Remove contact lenses.

large amounts of water.
Promptly call a physician.

First Aid: Ingestion

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Immediately make victim drink
water (two glasses at most).
Consult a physician.

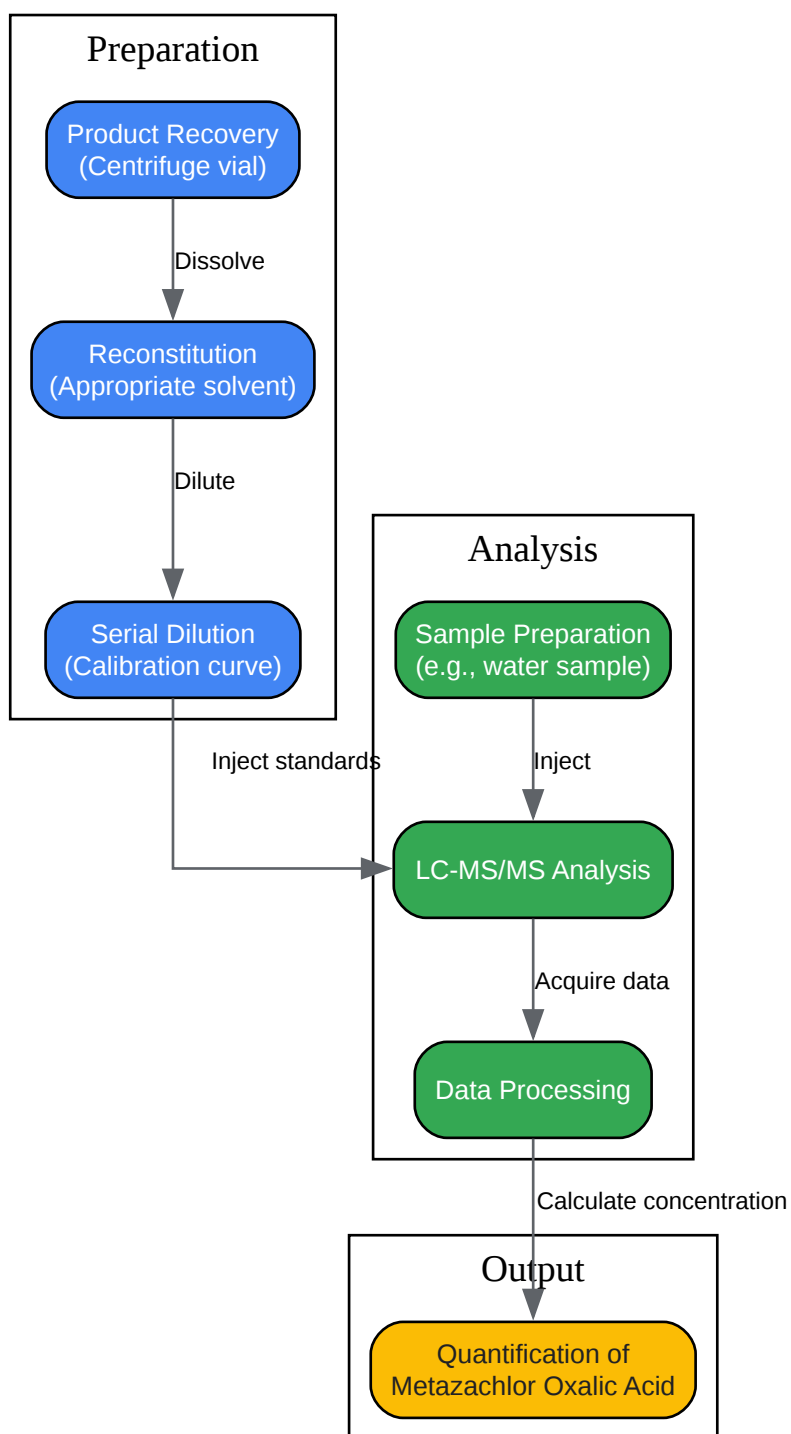
First Aid: Inhalation

Immediately relocate self or
casualty to fresh air.

Fresh air.

Experimental Protocols

Detailed experimental protocols for **Metazachlor Oxalic Acid-d6** are not available in public safety documents. However, its primary application is as an analytical standard.^[4] The following outlines a general workflow for its use in a research setting.



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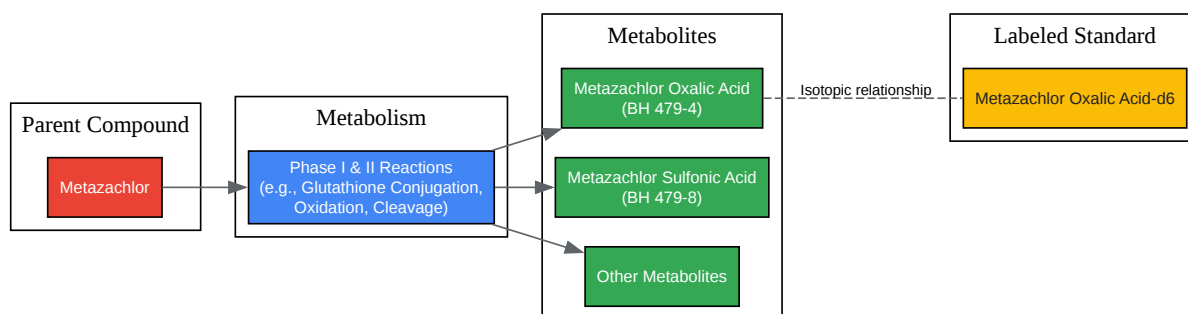
Workflow for using **Metazachlor Oxalic Acid-d6** as an analytical standard.

Methodology:

- **Product Recovery:** To ensure maximum recovery, centrifuge the original vial before removing the cap.^[2]
- **Reconstitution:** Dissolve the compound in a suitable solvent to create a stock solution. The choice of solvent will depend on the analytical method (e.g., methanol, acetonitrile).
- **Serial Dilution:** Prepare a series of dilutions from the stock solution to create calibration standards of known concentrations.
- **Sample Preparation:** Prepare the experimental samples (e.g., water, soil extracts) for analysis. This may involve extraction, concentration, and filtration steps.
- **LC-MS/MS Analysis:** Inject the prepared samples and calibration standards into a Liquid Chromatography-Mass Spectrometry (LC-MS/MS) system. The deuterated standard allows for accurate quantification through isotope dilution methods.
- **Data Processing:** Process the resulting chromatograms and mass spectra to determine the concentration of Metazachlor Oxalic Acid in the samples by comparing the response to the calibration curve.

Metabolic Pathway

Metazachlor is extensively metabolized in plants and animals.^[8] The metabolic process involves multiple phases. Phase I can include hydroxylation, while a primary route is the substitution of the chlorine atom with glutathione, followed by degradation of the glutathione group.^[8] This ultimately leads to the formation of various metabolites, including Metazachlor Oxalic Acid (also referred to as BH 479-4).^{[5][9]}



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Relationship of Metazachlor to its metabolites and the labeled standard.

Physical and Chemical Properties

Table 4: Physicochemical Data

Property	Metazachlor Oxalic Acid-d6	Metazachlor (Parent Compound)
CAS Number	1231244-60-2[1]	67129-08-2[9]
Molecular Formula	C14H9D6N3O3[1][2]	C14H16ClN3O[9]
Molecular Weight	279.32[1][2]	293.75
Appearance	Light Yellow[1]	Solid at room temperature[8]
Storage Temperature	-20°C[2]	-

Handling and Storage

- Handling: Use this product only in a laboratory setting.[1] Avoid inhalation and contact with skin and eyes.[6] Work under a fume hood and use appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection.[6]

- Storage: Store in a tightly closed container in a dry place at the recommended temperature of -20°C.[2]
- Disposal: Dispose of waste material in accordance with national and local regulations. Do not allow the product to enter drains.[7] Handle uncleaned containers as you would the product itself.[7]

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